

An Examination of 2-Nitrosobenzoic Acid: A Compound with Limited Characterization

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Compound of Interest

Compound Name: 2-Nitrosobenzoic acid

CAS No.: 612-27-1

Cat. No.: B7810448

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For Researchers, Scientists, and Drug Development Professionals: A note on the available data for **2-nitrosobenzoic acid**.

This guide addresses the current understanding of **2-nitrosobenzoic acid**'s chemical properties and stability. It is imperative to note at the outset that, following a comprehensive review of available scientific literature, there is a significant scarcity of in-depth technical data for this specific compound. The majority of published research and safety information relates to its structural isomer, 2-nitrobenzoic acid. This document will summarize the confirmed information for **2-nitrosobenzoic acid** and highlight the critical distinctions from its more studied counterpart.

Differentiating 2-Nitrosobenzoic Acid from 2-Nitrobenzoic Acid

It is crucial to distinguish between the "nitroso" and "nitro" functional groups, as their electronic and steric properties impart vastly different chemical behaviors to the parent molecule.

- **2-Nitrosobenzoic Acid:** Contains a nitroso group (-N=O) attached to the benzene ring at the ortho position relative to the carboxylic acid.
- **2-Nitrobenzoic Acid:** Contains a nitro group (-NO₂) at the same position.

The difference in the oxidation state and bonding of the nitrogen atom leads to distinct reactivity, stability, and spectroscopic characteristics. The vast majority of commercially available data and published studies refer to 2-nitrobenzoic acid. Researchers are strongly advised to verify the identity of their starting materials and intermediates.

Core Chemical Properties of 2-Nitrosobenzoic Acid

The available data for **2-nitrosobenzoic acid** is primarily limited to its basic chemical identifiers.

Property	Value	Source
Molecular Formula	C ₇ H ₅ NO ₃	[PubChem][1]
Molar Mass	151.12 g/mol	[PubChem][1]
CAS Number	612-27-1	[PubChem][1]
Synonyms	o-Nitrosobenzoic acid	[PubChem][1]

Due to the lack of experimental data, information regarding its physical appearance, melting point, boiling point, solubility, and pKa is not available in the reviewed literature.

Stability and Reactivity: An Uncharted Territory

There is a notable absence of published studies on the stability, decomposition pathways, and specific reactivity of **2-nitrosobenzoic acid**. Nitroso compounds, in general, can exhibit a range of stabilities and are often reactive. They can participate in dimerization to form azoxy compounds and can be sensitive to light, heat, and oxidizing or reducing agents. However, without specific experimental validation for **2-nitrosobenzoic acid**, any discussion of its stability profile would be purely speculative.

Synthesis and Experimental Protocols

While methods for the synthesis of various nitrosoarenes exist, specific, validated, and detailed experimental protocols for the preparation and purification of **2-nitrosobenzoic acid** are not readily found in the public domain.

Implications for Drug Development and Research

The lack of fundamental data on **2-nitrosobenzoic acid** means its potential applications in drug development and as a research chemical are largely unexplored. Its distinct electronic properties, compared to 2-nitrobenzoic acid, could theoretically lead to different biological activities or make it a useful, though uncharacterized, synthetic intermediate.

Conclusion and Path Forward

For professionals in the fields of chemical research and drug development, **2-nitrosobenzoic acid** represents a molecule with a significant information gap. The fundamental chemical and physical properties, as well as its stability profile, have not been thoroughly characterized in the available literature.

The immediate and necessary next step for any research program intending to utilize **2-nitrosobenzoic acid** would be to perform comprehensive in-house characterization. This would include:

- **Structural Verification:** Unambiguous confirmation of the compound's identity using techniques such as NMR, IR spectroscopy, and mass spectrometry.
- **Physicochemical Property Determination:** Measurement of melting point, solubility in various solvents, and pKa.
- **Stability Assessment:** Systematic evaluation of its stability under various conditions (e.g., temperature, light, pH, and in the presence of common oxidants and reductants) using techniques like HPLC or DSC/TGA.

Without this foundational data, any work involving **2-nitrosobenzoic acid** carries a significant degree of uncertainty. The scientific community would benefit greatly from the publication of such fundamental characterization data.

References

- PubChem. **2-Nitrosobenzoic acid**. National Center for Biotechnology Information. [[Link](#)]. Accessed February 2024.[1]

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Sources

- 1. 2-Nitrosobenzoic acid | C7H5NO3 | CID 345165 - PubChem [pubchem.ncbi.nlm.nih.gov]
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